

Best solvent for dissolving and storing Diazinon-d10.

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Compound of Interest

Compound Name: **Diazinon-d10**

Cat. No.: **B020924**

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Technical Support Center: Diazinon-d10

This technical support center provides researchers, scientists, and drug development professionals with essential information for the effective use of **Diazinon-d10** as an internal standard in experimental settings.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **Diazinon-d10**?

A1: **Diazinon-d10** is readily soluble in a variety of common organic solvents. For analytical purposes, particularly for use in GC-MS or LC-MS, acetonitrile and methanol are highly recommended and are the solvents in which **Diazinon-d10** is most commonly sold commercially.^{[1][2][3]} Diazinon is also completely miscible with acetone, benzene, ethanol, toluene, and xylene, and is soluble in petroleum oils.^{[4][5]}

Q2: How should I store my **Diazinon-d10** stock solution?

A2: To ensure the long-term stability of your **Diazinon-d10** stock solution, it is recommended to store it at -20°C for long-term storage.^{[2][6]} For shorter-term storage, refrigeration at 4°C to 10°C is also acceptable.^{[1][3]} A solution of **Diazinon-d10** in methanol has been shown to be stable for at least 4 years when stored at -20°C.^{[2][6]} Always store solutions in tightly sealed, amber glass vials to prevent solvent evaporation and photodegradation.

Q3: What is the solubility of **Diazinon-d10** in water?

A3: **Diazinon-d10**, similar to its non-deuterated counterpart, has very low solubility in water, typically in the range of 40 to 60 mg/L at 20°C.[\[3\]](#)[\[4\]](#)

Q4: Can I use solvents other than acetonitrile or methanol?

A4: Yes, other solvents can be used depending on your specific application. Diazinon is miscible with a range of organic solvents, including acetone, ethanol, and various non-polar solvents.[\[4\]](#)[\[5\]](#) However, for sensitive analytical applications like mass spectrometry, it is crucial to use a solvent that is compatible with your instrumentation and will not interfere with the analysis. Always use high-purity, analytical grade solvents.

Q5: Is **Diazinon-d10** stable in solution?

A5: **Diazinon-d10** is generally stable in aprotic organic solvents when stored properly. However, its stability in aqueous solutions is pH-dependent. Diazinon is more rapidly hydrolyzed in acidic conditions compared to neutral or alkaline conditions.[\[7\]](#) It is also sensitive to light, so protection from UV sources is recommended for long-term storage.[\[6\]](#)

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Peak area of Diazinon-d10 is inconsistent or decreasing over time.	<p>1. Solvent Evaporation: The cap on the storage vial may not be properly sealed.</p> <p>2. Degradation: The solution may have been stored improperly (e.g., at room temperature, exposed to light).</p> <p>3. Adsorption: The analyte may be adsorbing to the surface of the storage container, especially at low concentrations.</p>	<p>1. Ensure vials are tightly capped. Use vials with PTFE-lined caps for a better seal.</p> <p>2. Store stock solutions at -20°C in the dark. Prepare fresh working standards more frequently.</p> <p>3. Use silanized glass vials for storing low-concentration standards to minimize adsorption.</p>
Difficulty dissolving Diazinon-d10 solid.	<p>1. Inappropriate Solvent: While highly soluble in many organic solvents, using a solvent of insufficient purity or with some water content might affect dissolution.</p> <p>2. Low Temperature: Attempting to dissolve at a very low temperature may slow down the process.</p>	<p>1. Use high-purity, anhydrous solvents like acetonitrile or methanol.</p> <p>2. Allow the solid and solvent to reach room temperature before mixing. Gentle warming or sonication can aid dissolution, but be cautious to avoid solvent evaporation.</p>
Contamination or extraneous peaks in the chromatogram.	<p>1. Solvent Impurity: The solvent used for dissolution or dilution may be contaminated.</p> <p>2. Contaminated Glassware: The vial or pipette tips used may not have been properly cleaned.</p> <p>3. Cross-contamination: The internal standard may have been contaminated with other standards.</p>	<p>1. Use fresh, high-purity solvent from a new bottle.</p> <p>2. Use clean, sterile glassware or disposable pipette tips.</p> <p>3. Prepare and handle the internal standard solution in a separate area from other high-concentration standards.</p>

Data Presentation

Solubility of Diazinon

Solvent	Solubility	Reference(s)
Water	40 - 60 mg/L at 20°C	[3][4]
Acetonitrile	Completely miscible	[7]
Methanol	Soluble (Commercially available as a 10 mg/mL solution)	[2][6]
Acetone	Completely miscible	[4][5]
Ethanol	Completely miscible	[4][5]
Benzene	Completely miscible	[4][5]
Toluene	Completely miscible	[4][5]
Xylene	Completely miscible	[4][5]
Petroleum Oils	Soluble	[4][5]
Chloroform	Slightly soluble	[2][6]

Recommended Storage Conditions

Storage Type	Temperature	Additional Notes	Reference(s)
Long-Term	-20°C	In tightly sealed amber glass vials.	[2][6]
Short-Term	4°C to 10°C	In tightly sealed amber glass vials.	[1][3]

Experimental Protocols

Protocol: Preparation of **Diazinon-d10** Stock and Working Standards for GC-MS Analysis

This protocol outlines the steps for preparing a primary stock solution and subsequent working standards of **Diazinon-d10** for use as an internal standard.

1. Preparation of Primary Stock Solution (e.g., 100 µg/mL)

- Materials:

- **Diazinon-d10** (solid or neat oil)
- High-purity acetonitrile (or methanol)
- Class A volumetric flasks (e.g., 10 mL)
- Analytical balance
- Glass Pasteur pipette or syringe
- Amber glass storage vials with PTFE-lined caps

- Procedure:

- Accurately weigh a suitable amount of **Diazinon-d10** (e.g., 1 mg) using an analytical balance.
- Quantitatively transfer the weighed **Diazinon-d10** to a 10 mL volumetric flask.
- Add a small amount of acetonitrile to dissolve the solid.
- Once dissolved, fill the flask to the 10 mL mark with acetonitrile.
- Cap the flask and invert it several times to ensure the solution is homogeneous.
- Transfer the stock solution to a labeled amber glass vial for storage.

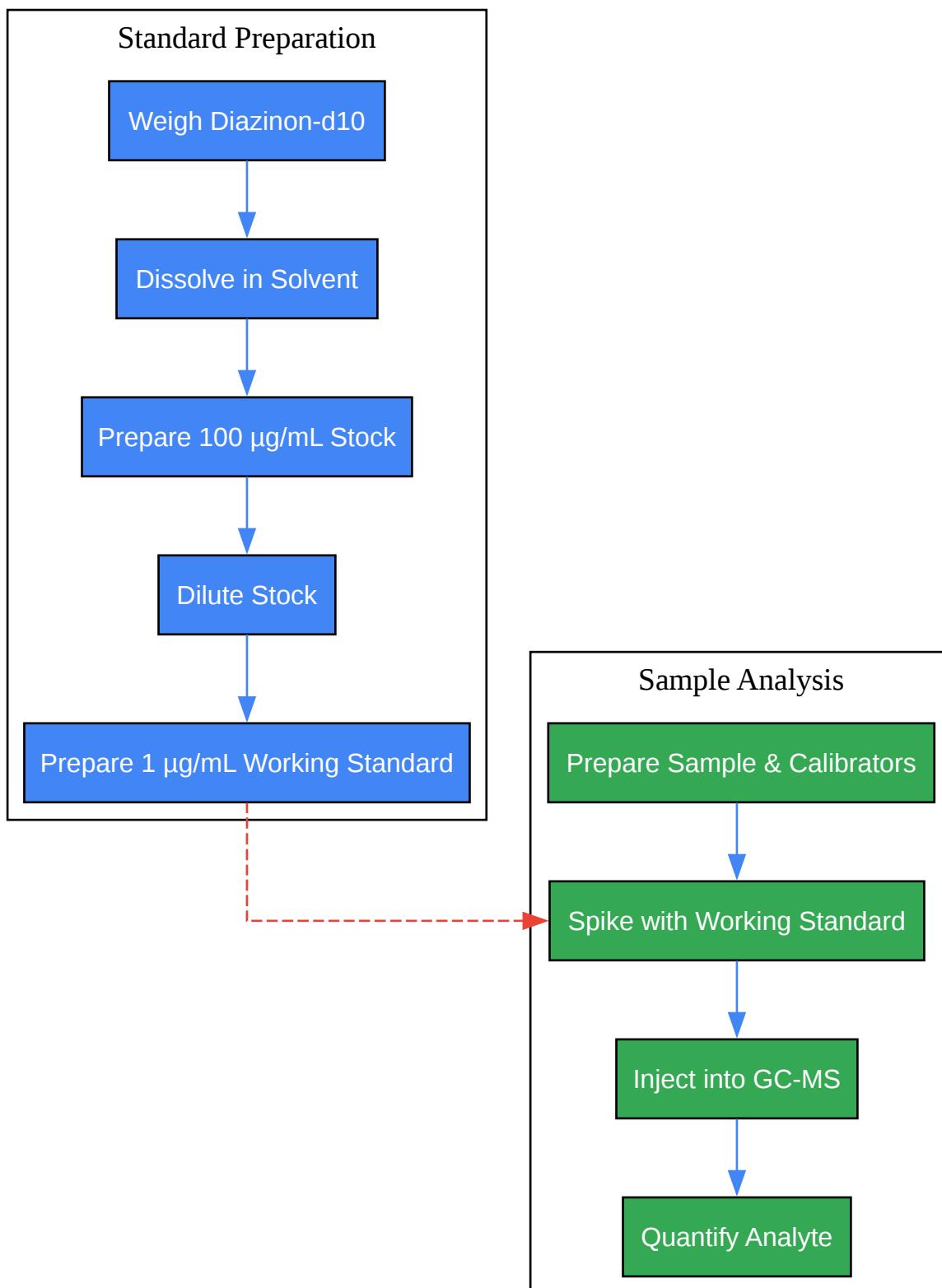
2. Preparation of Working Standard Solution (e.g., 1 µg/mL)

- Materials:

- 100 µg/mL **Diazinon-d10** primary stock solution

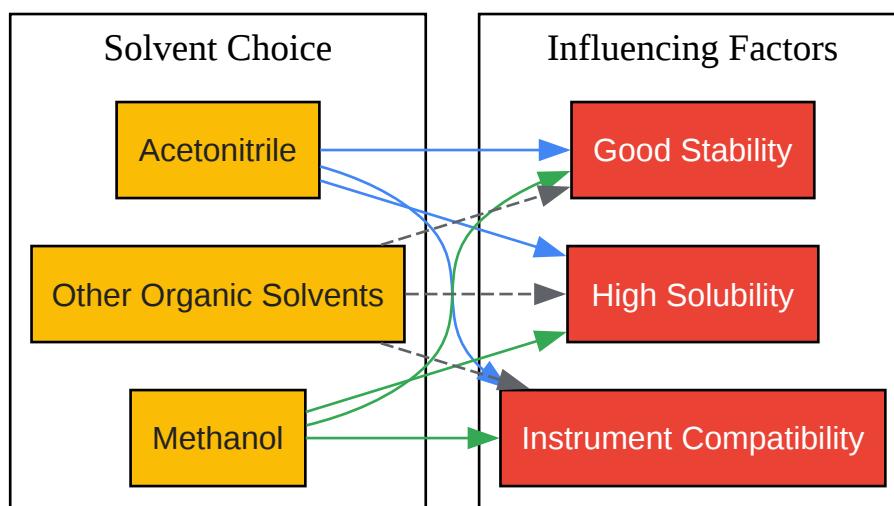
- High-purity acetonitrile (or other compatible solvent)
- Class A volumetric flasks (e.g., 10 mL)
- Calibrated micropipettes
- Procedure:
 - Using a calibrated micropipette, transfer 100 µL of the 100 µg/mL primary stock solution into a 10 mL volumetric flask.
 - Dilute to the 10 mL mark with acetonitrile.
 - Cap the flask and invert it several times to ensure thorough mixing.
 - This working solution is now ready to be spiked into samples and calibration standards. It is recommended to prepare fresh working solutions from the stock solution as needed.

Visualizations



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Caption: Workflow for the preparation and use of **Diazinon-d10** internal standard.



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Caption: Factors influencing the choice of solvent for **Diazinon-d10**.

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